

# Nomenclature and Structural Identification

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N-Methyl-2-phenylacetamide*

CAS No.: 6830-82-6

Cat. No.: B1293638

[Get Quote](#)

The unambiguous identification of a chemical entity is foundational to all scientific inquiry. The compound in question is systematically named according to the rules set forth by the International Union of Pure and Applied Chemistry (IUPAC).

The IUPAC name for the compound is **N-methyl-2-phenylacetamide**.<sup>[1]</sup> This name precisely describes its molecular architecture: an acetamide backbone where the nitrogen atom (N) is substituted with a methyl group, and the carbon at position 2 (the  $\alpha$ -carbon) is substituted with a phenyl group.

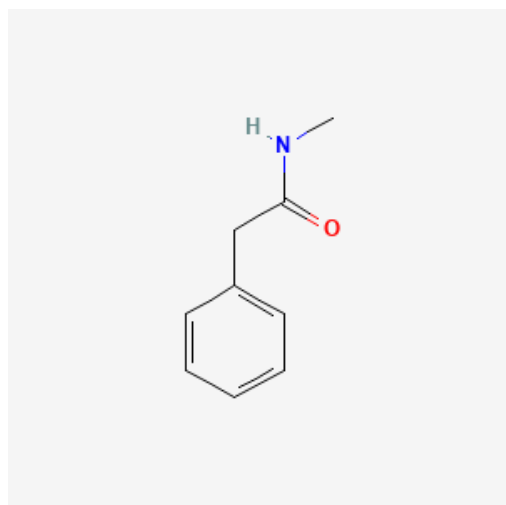
For clarity and cross-referencing across databases and literature, a compilation of its primary identifiers is provided in Table 1.

Table 1: Core Identifiers for **N-Methyl-2-phenylacetamide**

Identifier	Value	Source
IUPAC Name	<b>N-methyl-2-phenylacetamide</b>	<b>PubChem[1]</b>
CAS Number	6830-82-6	PubChem[1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	PubChem[1]
Molecular Weight	149.19 g/mol	PubChem[1]
Canonical SMILES	CNC(=O)CC1=CC=CC=C1	PubChem[1]
InChIKey	RKEXPBCMGJAOLM-UHFFFAOYSA-N	PubChem[1]

| Common Synonyms| N-Methylphenylacetamide, Benzeneacetamide, N-methyl- | PubChem[1]

|



**Figure 1.** 2D Chemical Structure of **N-Methyl-2-**

**phenylacetamide.**

## Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in various systems, influencing solubility, reactivity, and purification strategies. **N-Methyl-2-phenylacetamide** is a solid at room temperature. A summary of its key computed properties is detailed in Table 2.

Table 2: Computed Physicochemical Properties

Property	Value	Source
XLogP3	1.2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]

| Topological Polar Surface Area | 29.1 Å<sup>2</sup> | PubChem[1] |

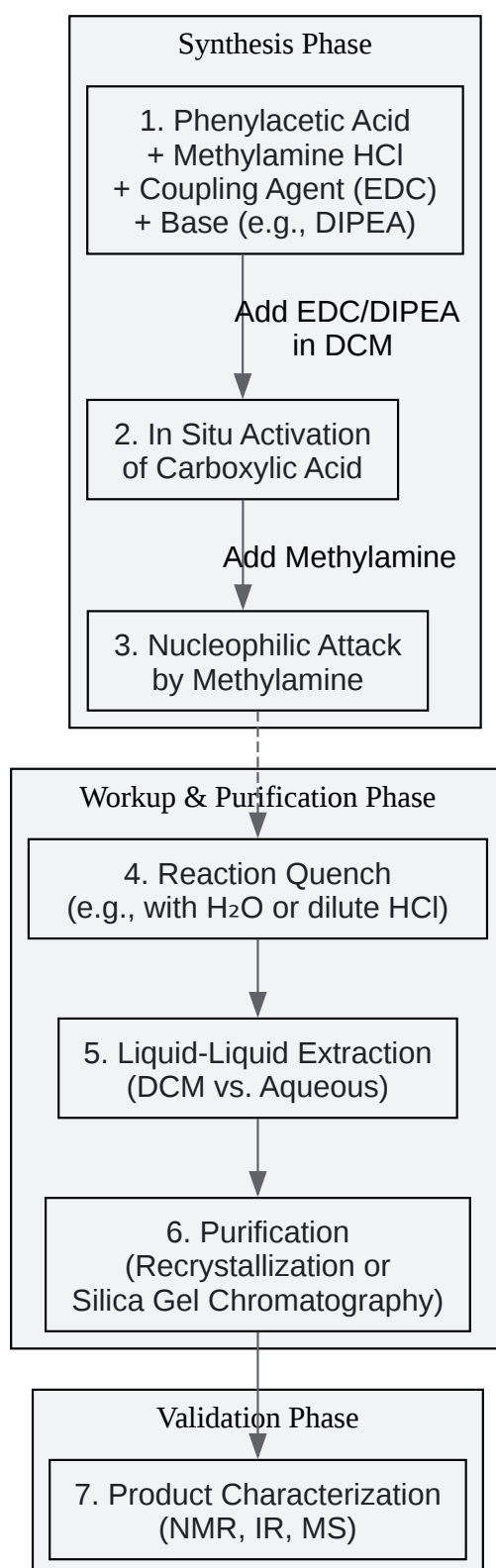
## Synthesis and Purification

The synthesis of **N-Methyl-2-phenylacetamide** is most effectively achieved through the coupling of phenylacetic acid and methylamine. This approach is superior to methods involving post-synthesis N-methylation of 2-phenylacetamide, as it is more atom-economical and avoids the use of potentially hazardous alkylating agents. The direct amidation requires activation of the carboxylic acid, a step critical for facilitating the nucleophilic attack by the weakly basic methylamine. Coupling agents such as N,N'-dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) are industry standards for this purpose.

The causality behind this choice is rooted in reaction kinetics; these reagents convert the hydroxyl group of the carboxylic acid into a better leaving group, thereby lowering the activation energy for amide bond formation and allowing the reaction to proceed efficiently at or below room temperature. This control over temperature is crucial for minimizing side reactions, such as the racemization of the alpha-carbon if a chiral variant were being synthesized.[2]

## Synthesis Workflow Diagram

The logical flow of the synthesis and purification process is illustrated below. This workflow ensures a systematic progression from starting materials to a pure, validated final product.



[Click to download full resolution via product page](#)

Caption: A standard workflow for the synthesis and validation of **N-Methyl-2-phenylacetamide**.

## Experimental Protocol: Synthesis via EDC Coupling

This protocol describes a self-validating system for synthesizing **N-Methyl-2-phenylacetamide** on a laboratory scale.

Materials:

- Phenylacetic acid
- Methylamine hydrochloride
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM), anhydrous
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Thin Layer Chromatography (TLC) plates (silica gel)
- Mobile phase for TLC (e.g., 30% Ethyl Acetate in Hexane)

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen), add phenylacetic acid (1.0 eq). Dissolve it in anhydrous DCM.
- **Base and Amine Addition:** Add methylamine hydrochloride (1.1 eq) followed by DIPEA (2.5 eq). The base is essential to liberate the free methylamine from its hydrochloride salt and to neutralize the HCl generated during the reaction. Stir the mixture for 10 minutes at room temperature.

- **Carboxylic Acid Activation:** Cool the flask to 0 °C using an ice bath. Add EDC (1.2 eq) portion-wise over 15 minutes. The low temperature helps to control the exothermic reaction and maintain the stability of the activated intermediate.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for 4-12 hours. The progress must be monitored by TLC. A complete reaction is indicated by the consumption of the limiting reagent (phenylacetic acid).
- **Quenching and Workup:** Upon completion, dilute the reaction mixture with DCM. Transfer it to a separatory funnel and wash sequentially with 1 M HCl, saturated NaHCO<sub>3</sub> solution, and brine. These washes serve to remove unreacted starting materials, the coupling agent byproducts, and the base.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **N-Methyl-2-phenylacetamide** can be purified either by recrystallization (e.g., from an ethyl acetate/hexane solvent system) or by flash column chromatography on silica gel to yield a pure, white solid.

## Spectroscopic Characterization

Structural elucidation and confirmation are achieved through a combination of spectroscopic techniques. The expected data for **N-Methyl-2-phenylacetamide** are summarized below, providing a benchmark for experimental validation.<sup>[1]</sup>

Table 3: Key Spectroscopic Data for **N-Methyl-2-phenylacetamide**

Technique	Feature	Expected Chemical Shift / Value
<sup>1</sup> H NMR	<b>Aromatic Protons (C<sub>6</sub>H<sub>5</sub>)</b>	<b>δ ≈ 7.2-7.4 ppm (multiplet, 5H)</b>
	Benzylic Protons (CH <sub>2</sub> Ph)	δ ≈ 3.6 ppm (singlet, 2H)
	N-Methyl Protons (N-CH <sub>3</sub> )	δ ≈ 2.8 ppm (doublet, 3H, due to coupling with N-H)
	Amide Proton (NH)	δ ≈ 5.5-6.0 ppm (broad singlet, 1H)
<sup>13</sup> C NMR	Carbonyl Carbon (C=O)	δ ≈ 171 ppm
	Aromatic Carbons (C <sub>6</sub> H <sub>5</sub> )	δ ≈ 127-135 ppm
	Benzylic Carbon (CH <sub>2</sub> Ph)	δ ≈ 44 ppm
	N-Methyl Carbon (N-CH <sub>3</sub> )	δ ≈ 26 ppm
FT-IR	N-H Stretch	~3300 cm <sup>-1</sup> (sharp/moderate)
	C-H Stretch (sp <sup>2</sup> )	~3030-3080 cm <sup>-1</sup>
	C-H Stretch (sp <sup>3</sup> )	~2850-2960 cm <sup>-1</sup>
	Amide I Band (C=O Stretch)	~1640-1660 cm <sup>-1</sup> (strong, characteristic)
Mass Spec.	Molecular Ion (M <sup>+</sup> )	m/z = 149.08

| | Common Fragments | m/z = 91 (Tropylium ion, [C<sub>7</sub>H<sub>7</sub>]<sup>+</sup>) |

Note: NMR chemical shifts are approximate and can vary based on solvent and concentration.

## Applications in Research and Development

While **N-Methyl-2-phenylacetamide** is not an end-product pharmaceutical itself, its structural motifs are prevalent in medicinal chemistry and materials science. Its primary value lies in its role as a versatile intermediate.

- **Pharmaceutical Intermediate:** The parent compound, 2-phenylacetamide, is a well-known precursor in the synthesis of antibiotics like penicillin G and sedatives such as phenobarbital. [3] By extension, **N-Methyl-2-phenylacetamide** serves as a valuable building block for creating analogues and new chemical entities (NCEs) for drug discovery programs. The N-methyl group can significantly alter a molecule's pharmacokinetic properties, such as membrane permeability and metabolic stability, compared to its unsubstituted counterpart.
- **Organic Synthesis:** It serves as a scaffold for further chemical elaboration. The benzylic protons are weakly acidic and can be deprotonated to form a carbanion, allowing for  $\alpha$ -functionalization to build more complex molecular architectures.

## Safety and Handling

Scientific integrity demands a rigorous approach to safety. **N-Methyl-2-phenylacetamide** is classified with several hazards that necessitate careful handling.

GHS Hazard Classification:[1]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

## Recommended Laboratory Practices

Based on these hazards, the following handling procedures are mandatory:[4][5][6]

- **Engineering Controls:** All manipulations should be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.
- **Personal Protective Equipment (PPE):**
  - **Eye Protection:** Chemical safety goggles or a face shield are required.

- Hand Protection: Wear nitrile or other chemically resistant gloves.
- Body Protection: A lab coat must be worn.
- Handling: Avoid creating dust. Use appropriate tools for weighing and transferring solids. Ensure adequate ventilation.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

## Conclusion

**N-Methyl-2-phenylacetamide** is a well-defined chemical compound with the IUPAC name **N-methyl-2-phenylacetamide**. Its synthesis is straightforward using modern coupling techniques, and its structure is readily confirmed by standard spectroscopic methods. While its direct applications are limited, its value as a chemical intermediate in the synthesis of more complex molecules for pharmaceutical and materials science research is significant. Adherence to strict safety protocols is essential when handling this compound due to its potential health hazards. This guide provides the foundational technical knowledge required for its effective and safe use in a research and development setting.

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 81274, **N-Methyl-2-phenylacetamide**. Retrieved from [\[Link\]](#)
- PubChem (n.d.). N-methyl-2-oxo-2-phenylacetamide. Retrieved from [\[Link\]](#)
- Cole-Parmer (n.d.). Material Safety Data Sheet - N-Methylacetamide, 99+%. Retrieved from [\[Link\]](#)
- PubChem (n.d.). N-Methoxy-**N-methyl-2-phenylacetamide**. Retrieved from [\[Link\]](#)
- Organic Syntheses (n.d.). Phenylacetamide. Retrieved from [\[Link\]](#)

- Supporting Information (n.d.). General Procedure for the Amides Synthesis. Retrieved from [\[Link\]](#)
- InfochemsDB (n.d.). **N-METHYL-2-PHENYLACETAMIDE** SYNTHESIS. Retrieved from [\[Link\]](#)
- NIST (n.d.). Acetamide, N-methyl-N-phenyl-. In NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Chemical Synthesis of 2-Phenylacetamide: Methods and Considerations. Retrieved from [\[Link\]](#)
- ChemComplete (2019, October 15). Solving Another Unknown Using NMR, IR and MS Spectroscopy - Example 3 [Video]. YouTube. Retrieved from [\[Link\]](#)
- ChemSrc (2023). **N-methyl-2-phenylacetamide**. Retrieved from [\[Link\]](#)
- O'Connor, J. (n.d.). Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis. Retrieved from [\[Link\]](#)
- SpectraBase (n.d.). 2-(2-Methyl-naphthalen-1-ylmethylsulfanyl)-N-phenyl-acetamide. Retrieved from [\[Link\]](#)
- Stenutz, R. (n.d.). N-phenylacetamide. Retrieved from [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. N-Methyl-2-phenylacetamide | C<sub>9</sub>H<sub>11</sub>NO | CID 81274 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
2. [benchchem.com](https://benchchem.com) [\[benchchem.com\]](https://benchchem.com)
3. 2-Phenylacetamide | 103-81-1 [\[chemicalbook.com\]](https://chemicalbook.com)
4. [assets.thermofisher.com](https://assets.thermofisher.com) [\[assets.thermofisher.com\]](https://assets.thermofisher.com)

- [5. pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- [6. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- To cite this document: BenchChem. [Nomenclature and Structural Identification]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293638/docs#nomenclature-and-structural-identification>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)